

Protocol for using Methamphetamine D14 Hydrochloride in urine analysis

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Compound of Interest

Compound Name: *Methamphetamine D14 Hydrochloride*
CAS No.: *2714414-13-6*
Cat. No.: *B12356571*

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Application Note: High-Fidelity Quantitation of Methamphetamine in Urine via Isotope Dilution LC-MS/MS

Introduction and Analytical Rationale

The accurate quantitation of amphetamine-type stimulants in biological matrices is a critical requirement in forensic toxicology, clinical diagnostics, and workplace drug testing. Urine, while a non-invasive and abundant matrix, presents significant analytical challenges due to high concentrations of salts, urea, and highly variable endogenous metabolites that cause unpredictable matrix effects (ion suppression or enhancement) during electrospray ionization (ESI).

To establish a self-validating and legally defensible analytical system, Isotope Dilution Mass Spectrometry (IDMS) is the gold standard. By utilizing Methamphetamine-D14 Hydrochloride as an internal standard (IS), analysts can achieve unparalleled precision^[1]. The incorporation of 14 deuterium atoms provides a +14 Da mass shift compared to the native analyte. This extensive labeling is deliberately chosen over D5 or D8 variants because it completely

eliminates isotopic cross-talk (where the natural heavy isotopes of the target analyte contribute to the IS signal) and ensures co-elution, thereby perfectly correcting for matrix effects and extraction losses at every stage of the workflow[2][3].

Physicochemical Properties of the Internal Standard

Understanding the chemical nature of the internal standard is essential for optimizing extraction and chromatography. Methamphetamine is a basic secondary amine (pKa ~9.9), meaning it exists predominantly in its ionized (protonated) form at physiological and acidic pH levels.

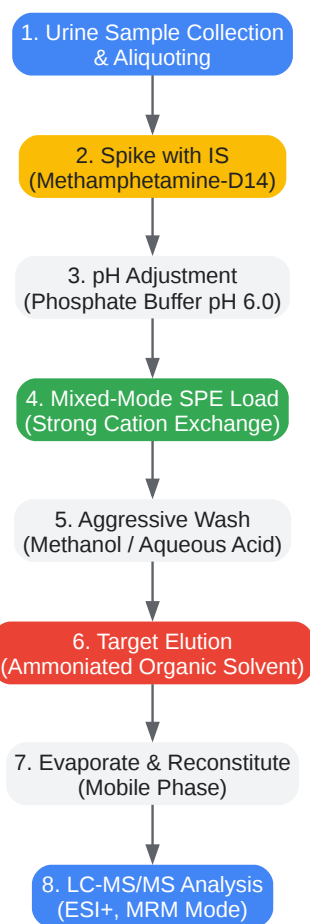
Table 1: Reference Material Specifications

Property	Specification
Chemical Name	(±)-Methamphetamine-d14 (hydrochloride)
CAS Number	2714414-13-6 (HCl salt) / 362044-12-0 (Free base solution)[1][2]
Molecular Formula	C ₁₀ HD ₁₄ N • HCl[2]
Molecular Weight	199.8 g/mol (HCl salt)[2]
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₁₄)[2]

| Regulatory Status | Schedule II compound (US); Certified Reference Material[1][2] |

Experimental Workflow and Causality

The following protocol leverages Solid Phase Extraction (SPE) utilizing a mixed-mode Strong Cation Exchange (SCX) sorbent. This specific chemistry is chosen because the sulfonic acid groups on the sorbent strongly bind the positively charged amine of methamphetamine, allowing for aggressive washing steps with organic solvents to remove neutral and acidic urinary interferences before targeted elution[3].



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Analytical workflow for the quantitation of methamphetamine in urine using SPE and LC-MS/MS.

Preparation of Working Solutions

- **Stock IS Solution:** Obtain certified Methamphetamine-D14 solution (typically 100 µg/mL in methanol)[1].
- **Working IS Solution:** Dilute the stock solution with methanol to yield a working internal standard concentration of 1,000 ng/mL. Store at -20°C in amber glass to prevent photodegradation and solvent evaporation.

Sample Preparation and Solid Phase Extraction (SPE)

Note: The volumes below are scaled for high-throughput 96-well SPE plates or standard 1 mL cartridges.

- **Aliquoting & Spiking:** Transfer 250 µL of the homogenized urine sample into a clean tube. Add 25 µL of the Methamphetamine-D14 working IS solution (yielding an effective IS concentration of 100 ng/mL in the matrix)[3]. Vortex thoroughly. Causality: Early addition of the IS ensures it undergoes the exact same matrix binding, extraction losses, and degradation as the native analyte, ensuring perfect recovery correction.
- **Buffering:** Add 250 µL of 50 mM Phosphate Buffer (pH 6.0) to the sample[3]. Causality: Adjusting the pH to 6.0 ensures the tertiary amine of methamphetamine is fully protonated (cationic) while disrupting protein binding, optimizing it for the SCX sorbent.
- **Conditioning:** Condition the mixed-mode SCX SPE column with 1 mL Methanol, followed by 1 mL of DI Water.
- **Loading:** Apply the buffered urine sample to the SPE column at a flow rate of 1-2 mL/min.
- **Washing:** Wash with 1 mL of 0.1M HCl, followed by 1 mL of Methanol. Causality: The acidic wash removes basic interferences that are not strongly retained, while the methanol wash removes neutral lipids and hydrophobic matrix components. The target analyte remains ionically bound to the SCX resin.
- **Elution:** Elute the analytes using 1 mL of freshly prepared Dichloromethane/Isopropanol/Ammonium Hydroxide (78:20:2 v/v/v). Causality: The high pH of the ammonium hydroxide neutralizes the charge on the methamphetamine molecule,

breaking the ionic bond with the SCX resin, allowing the organic solvent to partition and elute the now-neutral drug.

- Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute in 100 µL of Initial Mobile Phase (e.g., 95% Water / 5% Methanol with 0.1% Formic Acid).

Instrumental Parameters (LC-MS/MS)

Chromatographic separation is typically achieved using a reversed-phase column (e.g., C18 or Biphenyl, 50 x 2.1 mm, 2.6 µm). A biphenyl phase is often preferred for amphetamines as it provides enhanced pi-pi interactions with the aromatic ring, improving retention and separation from isobaric matrix components.

Table 2: Multiple Reaction Monitoring (MRM) Transitions (ESI+)

Analyte	Precursor Ion (m/z)	Quantifier Ion (m/z)	Qualifier Ion (m/z)	Declustering Potential (V)
Methamphetamine	150.1	91.1	119.1	40

| Methamphetamine-D14 | 164.2 | 98.1 | 125.1 | 40 |

Data Interpretation Rationale: The primary transition for native methamphetamine (150.1 → 91.1) represents the cleavage of the alkyl chain, leaving the stable tropylium ion (C₇H₇⁺). For Methamphetamine-D14, the precursor is shifted by +14 Da (164.2). The corresponding tropylium ion retains 7 deuterium atoms on the aromatic ring, shifting the fragment from 91.1 to 98.1. Monitoring these specific transitions ensures high selectivity and confirms the structural identity of the analyte.

Quality Control and Acceptance Criteria

To ensure trustworthiness, the method must adhere to strict forensic or clinical guidelines (e.g., SAMHSA or DoD standards)[\[4\]](#)[\[5\]](#).

- Chromatography: The retention time of the native analyte must be within ± 0.1 minutes of the Methamphetamine-D14 internal standard.
- Ion Ratios: The ratio of the quantifier to qualifier ion for the native analyte must be within $\pm 20\%$ of the ratio established by the calibration standards.
- Linearity: The calibration curve (typically 5 to 1,000 ng/mL) must exhibit an $R^2 \geq 0.99$, utilizing a 1/x weighting factor to ensure accuracy at the lower limit of quantitation (LLOQ).

References

- LC-MS/MS Chiral Separation of “d” and “l” Enantiomers of Amphetamine and Methamphetamine. sciex.com. URL: [\[Link\]](#)
- Quantitative and Isomeric Determination of Amphetamine and Methamphetamine from Urine using a Nonprotic Elution Solvent. oup.com. URL: [\[Link\]](#)
- application guide - Chromservis. chromservis.eu. URL: [\[Link\]](#)

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Sources

- 1. (±)-Methamphetamine-D14 100ug/mL methanol, ampule 1mL, certified reference material, Cerilliant 362044-12-0 [\[sigmaaldrich.com\]](#)
- 2. [caymanchem.com](#) [\[caymanchem.com\]](#)
- 3. [sciex.com](#) [\[sciex.com\]](#)
- 4. [academic.oup.com](#) [\[academic.oup.com\]](#)
- 5. [chromservis.eu](#) [\[chromservis.eu\]](#)
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